

An In-depth Technical Guide to Metsulfuron-methyl (CAS RN: 74223-18-0)

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Compound of Interest

Compound Name: *Dimethoxy Chlorimuron*

Cat. No.: *B15288875*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The compound associated with CAS number 74223-18-0 is Metsulfuron-methyl. The name "**Dimethoxy Chlorimuron**" provided in the query does not correspond to this CAS number. This guide focuses exclusively on the scientifically identified compound, Metsulfuron-methyl.

Executive Summary

Metsulfuron-methyl is a potent, selective, systemic herbicide belonging to the sulfonylurea class.^{[1][2]} It is widely used for the pre- and post-emergence control of broadleaf weeds and some annual grasses in cereal crops, pastures, and non-crop areas.^{[1][3]} Its primary mechanism of action is the inhibition of the acetolactate synthase (ALS) enzyme, which is crucial for the biosynthesis of branched-chain amino acids in plants.^{[4][5][6]} This inhibition leads to the cessation of cell division and plant growth, ultimately resulting in plant death.^{[1][4]} While highly effective as a herbicide, its toxicological profile in mammals is characterized by low acute toxicity.^{[7][8]} This document provides a comprehensive overview of Metsulfuron-methyl, including its applications, mechanism of action, toxicological data, and relevant experimental protocols.

Chemical and Physical Properties

Property	Value
IUPAC Name	methyl 2-[[[(4-methoxy-6-methyl-1,3,5-triazin-2-yl)carbamoyl]sulfamoyl]benzoate
CAS Number	74223-18-0
Molecular Formula	C14H15N5O6S[9]
Appearance	White to pale-yellow solid with an ester-like odor[10]
Soil Half-Life	Highly variable (14-180 days), with an average of 30 days.[8] Degradation is faster in acidic soils with higher moisture and temperature.[1][8]
Stability	Stable to photolysis but degrades in ultraviolet light. Stable to hydrolysis in neutral and alkaline conditions.[1]

Applications

Metsulfuron-methyl is primarily used as a selective herbicide in agriculture and forestry.[1]

- **Crop Protection:** It is effective for weed control in cereals like wheat, barley, and rice.[3][11] Its selectivity is due to rapid metabolism in tolerant crop plants.[1]
- **Pasture and Rangeland Management:** Used to control broadleaf weeds in pastures and rangelands.[3]
- **Forestry:** Employed for site preparation and conifer release by controlling competing deciduous trees and weeds.[12]
- **Industrial and Non-crop Areas:** Used for vegetation management in rights-of-way and industrial sites.[13]

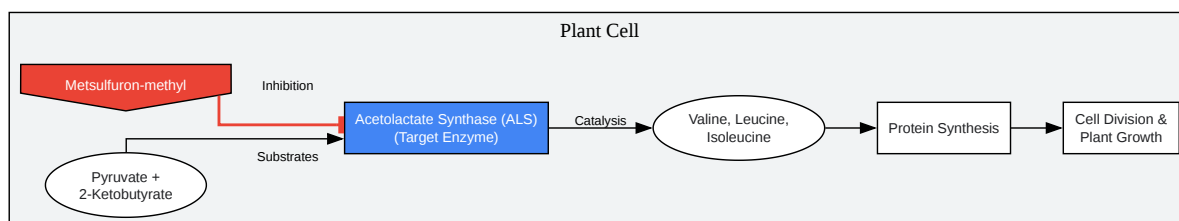
While the primary application is in weed science, the specific enzymatic target (ALS) and its high potency could be of interest to researchers in drug development for exploring enzyme inhibition pathways, although no direct pharmaceutical applications are currently established.

Mechanism of Action

The herbicidal activity of Metsulfuron-methyl stems from its inhibition of the acetolactate synthase (ALS) enzyme, also known as acetohydroxyacid synthase (AHAS).^{[4][5][6]}

- **Systemic Uptake and Translocation:** The compound is absorbed through the foliage and roots of the plant and is translocated via the xylem and phloem to the meristematic tissues (growing points).^{[1][4][6]}
- **Enzyme Inhibition:** Metsulfuron-methyl binds to the ALS enzyme, preventing it from catalyzing the first step in the biosynthesis of essential branched-chain amino acids: valine, leucine, and isoleucine.^{[4][6][14]}
- **Cessation of Growth:** The inability to produce these critical amino acids halts protein synthesis, which in turn stops cell division and plant growth.^{[4][14]}
- **Symptomology:** Symptoms, including chlorosis, stunting, and necrosis, appear gradually over several days as the plant is starved of essential building blocks.^[6]

Signaling Pathway Diagram



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Caption: Mechanism of action of Metsulfuron-methyl.

Toxicological Profile

Metsulfuron-methyl exhibits low acute toxicity to mammals.[\[7\]](#)[\[8\]](#)

Metric	Value	Species	Notes
Acute Oral LD50	> 5,000 mg/kg	Rat	Very low toxicity. [8]
Acute Dermal LD50	> 2,000 mg/kg	Rabbit	Low toxicity. [8]
Acute Inhalation LC50	> 5 mg/L	Rat	Low toxicity. [8]
Eye Irritation	Severe Irritant (Category I)	Rabbit	Causes significant, but reversible, eye irritation. [7] [8]
Skin Irritation	Non-irritant	Rabbit	Does not cause primary dermal irritation. [7]
Skin Sensitization	Not a sensitizer	Guinea Pig	[7]
Carcinogenicity	"Not likely to be carcinogenic to humans"	Rat, Mouse	Based on long-term feeding studies. [7] [8]
Mutagenicity	Non-mutagenic and non-genotoxic	In vitro/In vivo	Based on a battery of tests. [8]
Acceptable Daily Intake (ADI)	0.01 mg/kg/day	-	[8]
No-Observed-Effect-Level (NOEL)	1 mg/kg/day	-	[8]

Metabolism and Excretion: In mammals, Metsulfuron-methyl is well-absorbed, rapidly metabolized, and primarily excreted via urine (71-95%).[\[7\]](#) Tissue accumulation is negligible.[\[7\]](#)

Ecotoxicology Data

Organism Group	Endpoint	Value	Notes
Aquatic Plants	8-day NOEC (Myriophyllum spicatum)	0.054 µg/L	Most sensitive freshwater species. [10]
Aquatic Algae	24-hour EC50 (Pseudokirchneriella subcapitata)	64.8 µg/L	[10]
Fish	96-hour LC50 (Rainbow Trout)	> 150 mg/L	Low toxicity.
Aquatic Invertebrates	48-hour EC50 (Daphnia magna)	> 150 mg/L	Low toxicity.
Birds	Acute Oral LD50 (Bobwhite Quail)	> 2,510 mg/kg	Low toxicity.
Bees	Acute Contact LD50	> 25 µ g/bee	Low toxicity.

Experimental Protocols

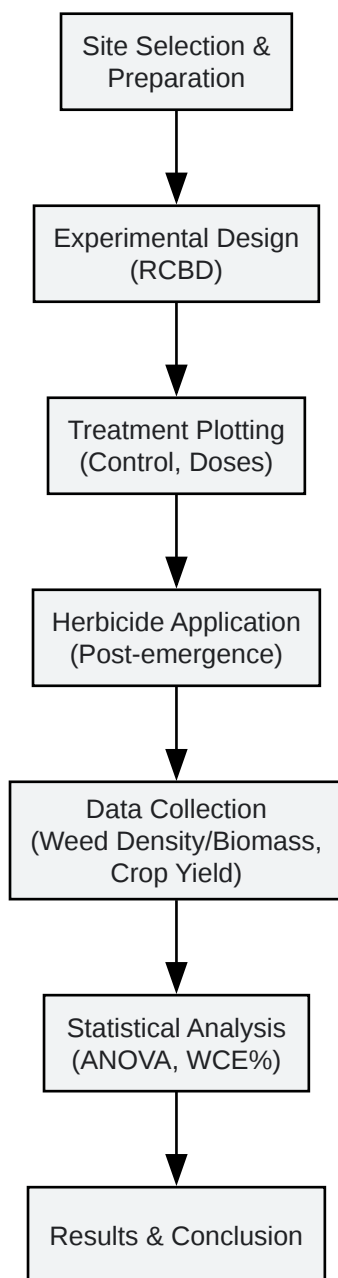
Herbicide Efficacy Field Trial Protocol

This protocol is a generalized summary based on methodologies described in efficacy studies.
[11][15][16]

- Site Selection and Preparation: Select a field with uniform soil type and a known history of target weed infestation. Prepare the field according to standard agricultural practices for the test crop (e.g., wheat).
- Experimental Design: Employ a Randomized Complete Block Design (RCBD) with at least three or four replications.[11][15]
- Treatments:
 - Unweeded (weedy) control.
 - Weed-free control (manual weeding).[11][15]

- Multiple application rates of Metsulfuron-methyl (e.g., 2, 3, 4, 5 g a.i./ha).[11]
- Tank mixes with other herbicides if evaluating synergistic effects.[15]
- Application: Apply the herbicide post-emergence at a specific crop and weed growth stage using a calibrated backpack sprayer or plot sprayer. Ensure uniform coverage.
- Data Collection:
 - Weed Density and Biomass: At specified intervals (e.g., 30, 60, 90 days after treatment), count weed numbers per species in a quadrat (e.g., 1m²) placed randomly in each plot. Collect the above-ground weed biomass from the quadrat, dry it in an oven at 70°C for 72 hours, and weigh.
 - Crop Yield: At maturity, harvest the crop from a designated area within each plot to determine grain yield and biological yield.[15]
- Data Analysis: Analyze data using Analysis of Variance (ANOVA). Calculate Weed Control Efficiency (WCE) using the formula: $WCE (\%) = [(WPC - WPT) / WPC] \times 100$, where WPC is the weed biomass in the control plot and WPT is the weed biomass in the treated plot.

Workflow Diagram



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Caption: General workflow for a herbicide efficacy field trial.

Soil Invertebrate Reproduction Test (Based on OECD 222)

This protocol is a conceptual outline for assessing the ecotoxicological effects on non-target soil organisms.[17][18]

- Test Organism: Use a standard species like the earthworm *Eisenia andrei*.[\[18\]](#)
- Test Substrate: Prepare artificial soil according to OECD guidelines (sphagnum peat, kaolin clay, and industrial sand).
- Test Substance Application: Spike the soil with a range of Metsulfuron-methyl concentrations, including a solvent control. Concentrations should bracket expected environmental concentrations.
- Experimental Setup:
 - Introduce a set number of adult worms (with well-developed clitellum) into each test vessel containing the spiked soil.
 - Maintain controlled conditions (e.g., $20 \pm 2^{\circ}\text{C}$, constant light).
 - Provide food at regular intervals.
- Duration: The test typically runs for 56 days.
- Endpoints:
 - Day 28: Assess adult mortality and biomass change.
 - Day 56: Sieve the soil to count the number of juvenile worms produced.
- Data Analysis: Determine the EC_x (concentration causing x% effect) and NOEC (No Observed Effect Concentration) for reproduction.

Conclusion

Metsulfuron-methyl (CAS 74223-18-0) is a highly effective sulfonylurea herbicide with a well-defined mechanism of action targeting the ALS enzyme in plants. Its agricultural and land management applications are extensive due to its high potency at low application rates. The compound demonstrates a favorable toxicological profile in mammals, characterized by low acute toxicity, though it is a severe eye irritant. For researchers, its specific and potent inhibition of a key plant enzyme offers a model for studying enzyme-inhibitor interactions. For drug development professionals, while not a therapeutic agent itself, the principles of its high

specificity and systemic action against a biological pathway absent in mammals may provide conceptual parallels in the design of targeted therapies. high specificity and systemic action against a biological pathway absent in mammals may provide conceptual parallels in the design of targeted therapies.

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